

# Technical Support Center: Overcoming Purification Challenges for Fluorinated Carbamates

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (4-fluorophenyl) N-phenylcarbamate

Cat. No.: B5749920

[Get Quote](#)

## Introduction

The strategic incorporation of fluorine into carbamate structures is a cornerstone of modern medicinal and agricultural chemistry. The unique physicochemical properties imparted by fluorine—such as enhanced metabolic stability, modulated pKa, and altered conformational preferences—can transform a lead compound into a viable drug candidate. However, these same properties present significant and often frustrating challenges during purification. Researchers frequently grapple with issues ranging from tenacious impurities and reagent byproducts to unexpected product decomposition on standard chromatography media.

This guide provides a structured, in-depth resource for scientists encountering these obstacles. Moving beyond simple protocols, we delve into the mechanistic basis of common purification problems and offer field-tested troubleshooting strategies. Our goal is to equip you with the expertise to not only solve your immediate purification challenges but also to develop robust, validated purification workflows for future fluorinated carbamate targets.

## Part 1: Troubleshooting Guide & Frequently Asked Questions (FAQs)

This section is organized by the typical stages of a post-reaction workflow, from initial workup to final polishing, addressing the most common questions and challenges.

### Section 1.1: Crude Reaction Mixture & Workup Issues

**Q1:** My reaction using an electrophilic fluorinating agent like Selectfluor™ is complete, but how do I effectively remove the reagent and its byproducts before chromatography?

**A1:** This is a critical first step, as the byproducts of N-F reagents are often polar and can complicate chromatographic separation. The key is a multi-step aqueous workup designed to partition the reagent's components away from your organic product.

- **Understanding the Byproducts:** Selectfluor™ (F-TEDA-BF<sub>4</sub>) is a salt. After delivering its electrophilic fluorine, you are left with the TEDA (triethylenediamine) portion and the BF<sub>4</sub><sup>-</sup> counterion, which can hydrolyze to boric acid and HF.<sup>[1]</sup>
- **Recommended Workup Protocol:**
  - **Quench:** If your reaction is in an aprotic solvent (e.g., CH<sub>3</sub>CN, CH<sub>2</sub>Cl<sub>2</sub>), first quench any unreacted components as appropriate for your specific chemistry.
  - **Dilute:** Dilute the reaction mixture with a larger volume of an organic solvent in which your product is soluble but has limited miscibility with water (e.g., EtOAc, CH<sub>2</sub>Cl<sub>2</sub>).
  - **Aqueous Wash:** Transfer the mixture to a separatory funnel and wash sequentially with:
    - **Saturated NaHCO<sub>3</sub> or Na<sub>2</sub>CO<sub>3</sub> solution:** This neutralizes any acid generated during the reaction.
    - **Water (H<sub>2</sub>O):** This wash is crucial for removing the bulk of the now water-soluble Selectfluor™ byproducts.<sup>[2]</sup>
    - **Brine (Saturated NaCl solution):** This helps to break up any emulsions and removes residual water from the organic layer.

- Dry and Concentrate: Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Expert Tip: For particularly stubborn separations, a simple filtration through a short plug of silica gel, eluting with your chromatography solvent, can remove a significant portion of the polar byproducts before loading onto a full column.[3]

Q2: I used a deoxofluorinating agent like DAST or Deoxo-Fluor™. What is the safest and most effective workup procedure?

A2: DAST (Diethylaminosulfur Trifluoride) and its analogues are highly reactive and their workup must be handled with extreme caution due to the generation of corrosive and toxic byproducts, including HF.[4]

- Mechanism of Quenching: The primary goal is to slowly and safely react any excess reagent and neutralize the acidic byproducts.
- Recommended Workup Protocol:
  - Cooling is Critical: Ensure your reaction mixture is cooled in an ice bath (0 °C) before beginning the quench.
  - Slow Quenching: Very slowly and carefully add a saturated aqueous solution of  $\text{NaHCO}_3$  to the cooled, stirred reaction mixture. You will observe gas evolution ( $\text{CO}_2$ ), so proceed with caution to avoid excessive foaming and pressure buildup.
  - Dilution & Separation: Once the gas evolution has ceased, dilute the mixture with your chosen extraction solvent (e.g.,  $\text{CH}_2\text{Cl}_2$ , EtOAc) and transfer to a separatory funnel.
  - Aqueous Washes: Wash the organic layer sequentially with saturated  $\text{NaHCO}_3$ , water, and brine.
  - Dry and Concentrate: Dry the organic phase over  $\text{Na}_2\text{SO}_4$ , filter, and concentrate.
- Safety First: Always perform this workup in a well-ventilated chemical fume hood. Use appropriate personal protective equipment (PPE), including acid-resistant gloves and safety glasses. Remember that HF can etch glass.[4][5]

## Section 1.2: Chromatographic Purification Challenges

Q3: My fluorinated carbamate is degrading on my silica gel flash column. What is happening and what are my alternatives?

A3: This is a very common issue. Standard silica gel is inherently acidic ( $pK_a \approx 4-5$ ) due to the presence of surface silanol (Si-OH) groups. These acidic sites can catalyze the decomposition of sensitive functional groups, including some carbamates, particularly if they contain other labile moieties. Fluoride ions themselves can also interact with the silica matrix.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Mechanism of Degradation: The acidic silanol groups can protonate the carbamate, initiating hydrolysis or other decomposition pathways. This is often observed as significant tailing or the appearance of new, more polar spots on TLC plates after spotting and letting them sit for a while.[\[6\]](#)
- Troubleshooting & Alternatives:
  - Deactivate the Silica: You can neutralize the acidity of the silica gel. Prepare a slurry of silica in your non-polar eluent containing 1-2% triethylamine ( $Et_3N$ ) or ammonia (e.g., in methanol), then pack the column with this slurry. This is highly effective for basic or acid-sensitive compounds.
  - Use a Different Stationary Phase:
    - Alumina ( $Al_2O_3$ ): Available in neutral or basic grades, alumina is an excellent alternative for acid-sensitive compounds.
    - Reversed-Phase (C18) Silica: For more polar fluorinated carbamates, reversed-phase chromatography using solvents like acetonitrile/water or methanol/water can be a very effective, albeit more costly, alternative.
    - Fluorous Solid Phase Extraction (F-SPE): For compounds with a high fluorine content, specialized fluorous-functionalized silica can be used for a "fluorous" separation, where highly fluorinated compounds are strongly retained.[\[9\]](#)[\[10\]](#)

Q4: I'm struggling to get good separation between my product and a structurally similar impurity during flash chromatography. How can I improve my resolution?

A4: The unique polarity of organofluorine compounds can make them behave unpredictably on silica. Improving separation requires a systematic approach to optimizing your mobile phase.

- The "Fluorous" Effect: Highly fluorinated molecules can exhibit "fluorous" character, making them less polar than their hydrocarbon analogues. This can sometimes cause them to elute faster than expected.
- Strategies for Improved Separation:
  - Change Solvent Selectivity: Don't just increase or decrease the percentage of your polar solvent (e.g., EtOAc in hexanes). Change the nature of the solvents. For example, if a hexane/EtOAc system fails, try a dichloromethane/methanol system or a toluene/acetone system. Different solvents interact with your compounds and the stationary phase in unique ways, altering the relative separation.
  - Incorporate a Fluorinated Solvent: Adding a small amount of a fluorinated solvent like 2,2,2-trifluoroethanol (TFE) to the mobile phase can sometimes dramatically improve the separation of fluorinated analytes on a standard C8 or C18 column.[\[11\]](#)
  - Consider Temperature: For HPLC, increasing the column temperature can improve separation efficiency and reduce solvent viscosity, sometimes leading to better resolution. [\[11\]](#)
  - Use Specialized Columns: For very challenging separations, consider HPLC columns specifically designed for fluorinated compounds, which have fluorinated stationary phases. [\[12\]](#)

Stationary Phase	Typical Mobile Phase	Best For...	Considerations
Normal Phase (Silica Gel)	Hexanes/EtOAc, DCM/MeOH	Less polar to moderately polar compounds.	Risk of degradation for acid-sensitive molecules. <a href="#">[3]</a> <a href="#">[6]</a>
Treated Silica (e.g., +1% Et <sub>3</sub> N)	Hexanes/EtOAc + 1% Et <sub>3</sub> N	Acid-sensitive or basic fluorinated carbamates.	Base can affect other functional groups.
Alumina (Neutral/Basic)	Hexanes/EtOAc, Toluene/Acetone	Acid-sensitive compounds.	Can have different selectivity compared to silica.
Reversed-Phase (C18, C8)	Acetonitrile/H <sub>2</sub> O, MeOH/H <sub>2</sub> O	Polar fluorinated carbamates.	Requires MS-compatible buffers if using LC-MS.
Fluorous Phase	Fluorinated solvents / Organic solvents	Highly fluorinated compounds ("fluorous" chemistry). <a href="#">[9]</a>	Specialized and less common.

Table 1: Comparison of Chromatographic Conditions for Fluorinated Carbamates.

## Section 1.3: Post-Purification & Characterization

Q5: My <sup>1</sup>H NMR looks clean after chromatography, but my yield is low and <sup>19</sup>F NMR shows multiple signals. What's going on?

A5: This is a classic scenario in organofluorine chemistry and highlights why <sup>19</sup>F NMR is an indispensable tool.

- The Power of <sup>19</sup>F NMR: The <sup>19</sup>F nucleus is 100% abundant and has a very wide chemical shift range (~400 ppm), making it extremely sensitive to its local electronic environment.[\[13\]](#) This means that even subtle structural differences, such as diastereomers or regioisomers that are indistinguishable by <sup>1</sup>H NMR, will often show distinct, well-resolved signals in the <sup>19</sup>F NMR spectrum.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Likely Scenarios:
  - Hidden Diastereomers: If your molecule has a new stereocenter created during the reaction, you may have formed diastereomers. These often co-elute during chromatography but are clearly visible as separate peaks in the  $^{19}\text{F}$  NMR.
  - Regioisomers: A reaction may have produced isomers with fluorine at different positions. These can also be difficult to separate and identify without  $^{19}\text{F}$  NMR.
  - Fluorinated Impurities: You may have a persistent, fluorine-containing impurity from your starting materials or reagents that co-eluted with your product.
- Actionable Steps:
  - Always run a  $^{19}\text{F}$  NMR: Make it a standard part of your characterization workflow for any fluorinated compound. It is the most reliable method for assessing purity.[\[14\]](#)
  - Re-optimize Chromatography: If you identify a mixture, return to your chromatographic method development. Try different solvent systems or stationary phases (see Q4) to resolve the mixture.
  - Consider Recrystallization: If chromatography fails, recrystallization can be an excellent method for isolating a single isomer from a mixture.

Q6: My compound is an oil or a low-melting solid that won't crystallize. How can I remove trace impurities after chromatography?

A6: When crystallization is not an option, other techniques can be employed for final polishing.

- Trituration: This involves washing your impure solid or oil with a solvent in which your desired compound is insoluble (or sparingly soluble), but the impurities are soluble.
  - Procedure: Add a small amount of the chosen solvent to your compound. Stir or sonicate the mixture vigorously. The goal is not to dissolve the product, but to wash the impurities off its surface. Filter or decant the solvent and repeat if necessary. Dry the purified product under high vacuum.

- Two-Solvent Recrystallization / Precipitation: Even if perfect crystals don't form, a controlled precipitation can be effective.
  - Procedure: Dissolve your compound in a minimal amount of a "good" solvent where it is highly soluble. Then, slowly add a "poor" or "anti-solvent" (in which it is insoluble) until the solution becomes cloudy. Warm slightly to redissolve, then allow to cool slowly. Your compound should precipitate out, leaving impurities behind in the solvent mixture.[17]

## Part 2: Key Experimental Protocols & Visual Workflows

### Protocol 1: General Workup for Selectfluor™ Reactions

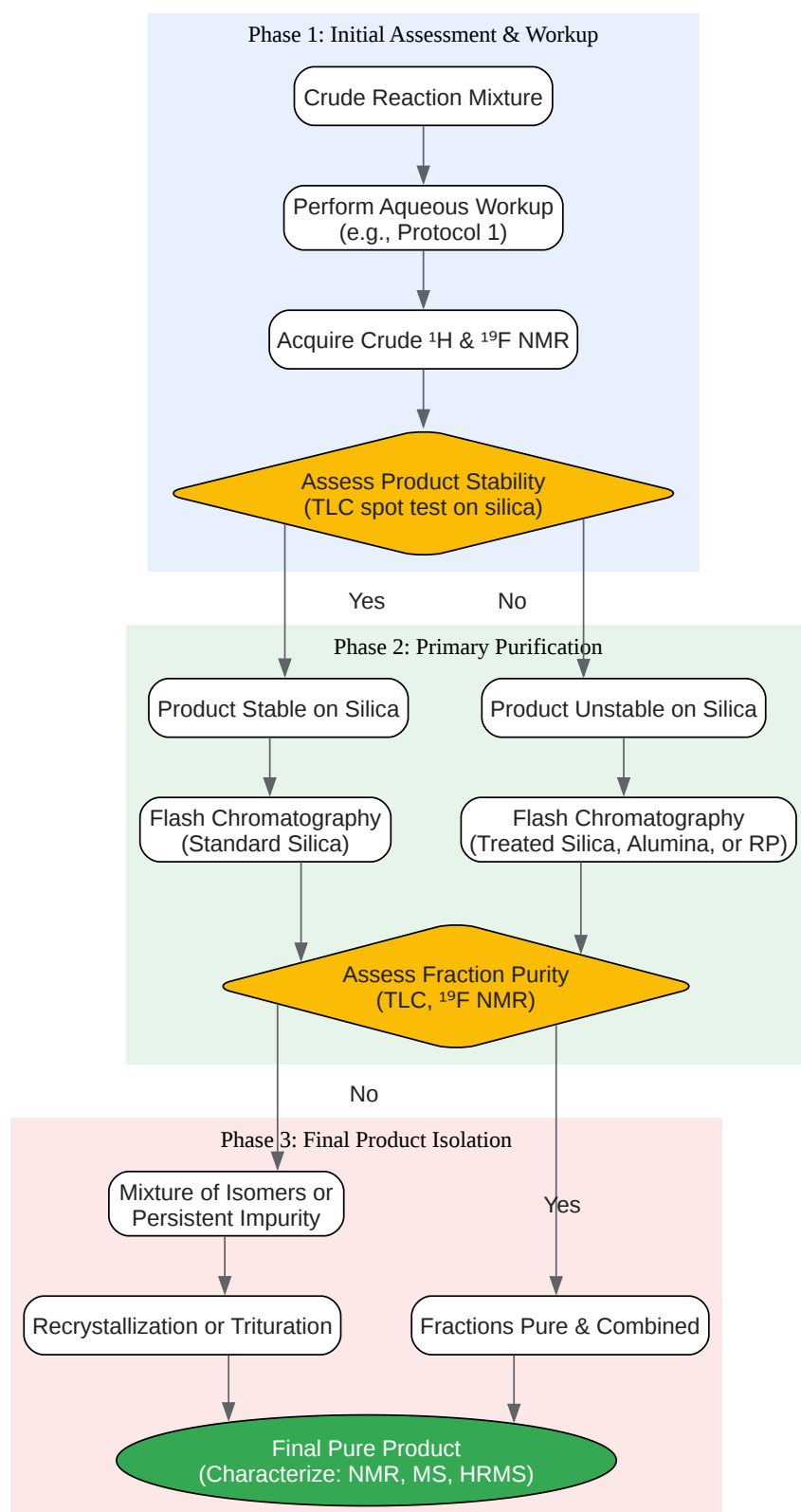
This protocol provides a standardized procedure for removing the reagent and its byproducts after an electrophilic fluorination.

- Reaction Quench (if necessary): Once the reaction is deemed complete by TLC or LCMS, cool the mixture to room temperature.
- Solvent Dilution: Dilute the reaction mixture with 3-5 volumes of ethyl acetate (EtOAc) or dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).
- Phase Separation: Transfer the diluted mixture to a separatory funnel.
- Aqueous Wash - Base: Add an equal volume of saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution. Shake gently, venting frequently. Allow the layers to separate and discard the aqueous layer.
- Aqueous Wash - Water: Add an equal volume of deionized water. Shake, separate, and discard the aqueous layer. This step is crucial for removing the bulk of the TEDA byproduct. [2]
- Aqueous Wash - Brine: Add an equal volume of saturated aqueous sodium chloride (brine). Shake, separate, and discard the aqueous layer.
- Drying: Transfer the organic layer to an Erlenmeyer flask and add anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>). Swirl and let it stand for 10-15 minutes.

- Filtration & Concentration: Filter the drying agent and wash it with a small amount of fresh organic solvent. Combine the filtrates and concentrate under reduced pressure to obtain the crude product.
- Purity Check: Obtain a crude  $^1\text{H}$  and  $^{19}\text{F}$  NMR of the material before proceeding to chromatography to assess the success of the workup.

## Diagram: Purification Strategy Decision Workflow

This diagram outlines the logical steps a researcher should take when developing a purification strategy for a novel fluorinated carbamate.



[Click to download full resolution via product page](#)

Caption: Decision workflow for purifying fluorinated carbamates.

## References

- Application of  $^{19}\text{F}$  NMR Spectroscopy for Content Determination of Fluorinated Pharmaceuticals - PMC. (n.d.). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Using Benchtop  $^{19}\text{F}$  NMR to Evaluate Fluoroorganic Compounds. (2017, December 18). AZoM. Retrieved March 7, 2024, from [\[Link\]](#)
- Evaluation of fluorous affinity using fluoroalkyl-modified silica gel and selective separation of poly-fluoroalkyl substances in organic solvents. (2024, August 15). PubMed. Retrieved March 7, 2024, from [\[Link\]](#)
- Troubleshooting Flash Chromatography. (n.d.). University of Rochester. Retrieved March 7, 2024, from [\[Link\]](#)
- eFluorination for the Rapid Synthesis of Carbamoyl Fluorides from Oxamic Acids - PMC. (n.d.). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Fluorination with aminosulfuranes. (n.d.). Wikipedia. Retrieved March 7, 2024, from [\[Link\]](#)
- Retention of Fluorine in Silica Gels and Glass. (2025, August 9). ResearchGate. Retrieved March 7, 2024, from [\[Link\]](#)
- Contemporary synthetic strategies in organofluorine chemistry. (n.d.). Nature Reviews Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- Separation Behavior of Various Organic Compounds on Branched-Polyfluoroalkylsilane Coated SilicaGel Columns. (n.d.). SciSpace. Retrieved March 7, 2024, from [\[Link\]](#)
- $^{19}\text{F}$ -centred NMR analysis of mono-fluorinated compounds. (2022, March 15). Semantic Scholar. Retrieved March 7, 2024, from [\[Link\]](#)
- Development of an  $^{19}\text{F}$  NMR Method for the Analysis of Fluorinated Acids in Environmental Water Samples. (2000, January 19). ACS Publications. Retrieved March 7, 2024, from [\[Link\]](#)
- New  $^{19}\text{F}$  NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. (n.d.). Royal Society of Chemistry. Retrieved March 7, 2024, from

[\[Link\]](#)

- Oxidative fluorination with Selectfluor: A convenient procedure for preparing hypervalent iodine(V) fluorides - PMC. (2024, July 29). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Organofluorine chemistry: promising growth areas and challenges. (n.d.). Academia.edu. Retrieved March 7, 2024, from [\[Link\]](#)
- Organofluorine chemistry. (n.d.). Wikipedia. Retrieved March 7, 2024, from [\[Link\]](#)
- Studies on fluorofunctionalization of some functionalized alkene scaffolds. (2024, January 6). Results in Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- Electrophilic Fluorination–Nucleophilic Addition Reaction Mediated by Selectfluor: Mechanistic Studies and New Applications. (n.d.). ACS Publications. Retrieved March 7, 2024, from [\[Link\]](#)
- (PDF) Selectfluor. (2026, February 15). ResearchGate. Retrieved March 7, 2024, from [\[Link\]](#)
- Organofluorine chemistry: promising growth areas and challenges. (2019, February 5). ResearchGate. Retrieved March 7, 2024, from [\[Link\]](#)
- Stability of fluoride complex with silica and its distribution in natural water systems. (n.d.). Geochimica et Cosmochimica Acta. Retrieved March 7, 2024, from [\[Link\]](#)
- Special Issue : Research Advances in Organofluorine Chemistry. (n.d.). MDPI. Retrieved March 7, 2024, from [\[Link\]](#)
- (PDF) Determination of Carbamates in Beverages by Liquid-Liquid Extraction with Low Temperature Partitioning and Liquid Chromatography. (2025, August 6). ResearchGate. Retrieved March 7, 2024, from [\[Link\]](#)
- Synthesis of Carbamoyl Fluorides Using a Difluorophosgene Surrogate Derived from Difluorocarbene and Pyridine N-Oxides. (2022, August 16). YorkSpace. Retrieved March 7, 2024, from [\[Link\]](#)

- Improving, Retaining, and Separating Polar Compounds Using Chromatographic Techniques. (2025, June 18). Waters Blog. Retrieved March 7, 2024, from [\[Link\]](#)
- Method for removing fluorinated organic compounds from contaminated fluids, and adsorbent component and adsorbent kit used therefor. (n.d.). Google Patents.
- Best Practices for Flash Chromatography. (n.d.). Teledyne Labs. Retrieved March 7, 2024, from [\[Link\]](#)
- Facile Synthesis of Carbamoyl Fluorides via N-Carbamoylimidazole Activation - PMC. (n.d.). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Renewable Reagent for Nucleophilic Fluorination - PMC. (n.d.). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Recent Advances in the Application of Selectfluor<sup>TM</sup>-TMF-TEDA-BF<sub>4</sub> as a Versatile Mediator or Catalyst in Organic Synthesis - PMC. (n.d.). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- Optimize the Separation of Fluorinated Amphiles Using High-Performance Liquid Chromatography - PMC. (2014, June 13). National Center for Biotechnology Information. Retrieved March 7, 2024, from [\[Link\]](#)
- HPLC Troubleshooting Guide. (n.d.). University of California, Irvine. Retrieved March 7, 2024, from [\[Link\]](#)
- Aminodifluorosulfonium Salts: Selective Fluorination Reagents with Enhanced Thermal Stability and Ease of Handling. (2010, April 21). ACS Publications. Retrieved March 7, 2024, from [\[Link\]](#)
- Preparation and Characterization of High-Purity Metal Fluorides for Photonic Applications. (n.d.). Defense Technical Information Center. Retrieved March 7, 2024, from [\[Link\]](#)
- Diethylaminosulfur Trifluoride (DAST). (n.d.). The Organic Chemistry Portal. Retrieved March 7, 2024, from [\[Link\]](#)
- (PDF) ChemInform Abstract: The Use of Diethylaminosulfur Trifluoride (DAST) for Fluorination in a Continuous-Flow Microreactor. (n.d.). ResearchGate. Retrieved March 7,

2024, from [\[Link\]](#)

- Making Fluorination Chemistry Safer and Easier. (2021, August 31). Charles River Laboratories. Retrieved March 7, 2024, from [\[Link\]](#)
- Synthesis of Acyl Fluorides via DAST-Mediated Fluorinative C–C Bond Cleavage of Activated Ketones. (2020, September 15). ACS Publications. Retrieved March 7, 2024, from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Recent Advances in the Application of SelectfluorTMF-TEDA-BF<sub>4</sub> as a Versatile Mediator or Catalyst in Organic Synthesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. eFluorination for the Rapid Synthesis of Carbamoyl Fluorides from Oxamic Acids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 5. Fluorination with aminosulfuranes - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. [chem.rochester.edu](https://chem.rochester.edu) [[chem.rochester.edu](https://chem.rochester.edu)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. Stability of fluoride complex with silica and its distribution in natural water systems [[pubs.usgs.gov](https://pubs.usgs.gov)]
- 9. Evaluation of fluorous affinity using fluoroalkyl-modified silica gel and selective separation of poly-fluoroalkyl substances in organic solvents - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Organofluorine chemistry - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. Optimize the Separation of Fluorinated Amphiles Using High-Performance Liquid Chromatography - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]

- [13. azom.com \[azom.com\]](https://www.azom.com)
- [14. Application of <sup>19</sup>F NMR Spectroscopy for Content Determination of Fluorinated Pharmaceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [15. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org/)
- [16. New <sup>19</sup>F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - Chemical Science \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org/)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com/)
- To cite this document: BenchChem. [Technical Support Center: Overcoming Purification Challenges for Fluorinated Carbamates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5749920/docs#technical-support-center-overcoming-purification-challenges-for-fluorinated-carbamates\]](https://www.benchchem.com/product/b5749920/docs#technical-support-center-overcoming-purification-challenges-for-fluorinated-carbamates)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check